

2-Bromo-2-phenylacetophenone safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-2-phenylacetophenone

Cat. No.: B072529

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An In-depth Technical Guide to the Safe Handling of **2-Bromo-2-phenylacetophenone**

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data and handling precautions for **2-Bromo-2-phenylacetophenone** (CAS No. 1484-50-0), also known as Desyl bromide.

Chemical Identification and Physical Properties

Proper identification and understanding of the physical properties of a substance are the first steps in safe handling.

Identifier	Value	Reference
IUPAC Name	2-bromo-1,2-diphenylethan-1-one	[1]
Synonyms	Desyl bromide, α -Bromodesoxybenzoin	[2][3]
CAS Number	1484-50-0	[1][2][3]
Molecular Formula	C14H11BrO	[1][3]
Molecular Weight	275.14 g/mol	[3]
Appearance	White to beige to light brown crystalline powder	[1][3]
Melting Point	53-58 °C (lit.)	[1][2][3]
Boiling Point	344.8±22.0 °C (Predicted)	[3]
Solubility	Soluble in Toluene	[3]

Hazard Identification and GHS Classification

2-Bromo-2-phenylacetophenone is classified as a hazardous substance. Understanding its specific hazards is crucial for risk assessment and the implementation of appropriate safety measures.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

GHS classification is based on structurally similar compounds as specific data for **2-Bromo-2-phenylacetophenone** is not consistently available across all sources. It is often grouped with other α -bromo ketones which are known to be corrosive and lachrymatory.[4][5]

Signal Word: Danger[3]

Hazard Pictograms:

- GHS05: Corrosion

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Handling:

- Use only in a well-ventilated area, preferably within a chemical fume hood.[4][6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[3][4]
- Avoid contact with skin, eyes, and clothing.[4][7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4][8] A face shield may also be necessary.[4]
- Wash hands thoroughly after handling.[4]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[6]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6]
- Recommended storage temperature is 0-6°C.[3]
- Store locked up.[4]
- Store in a corrosive resistant container.[9]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **2-Bromo-2-phenylacetophenone**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield. [4]	To protect against splashes and airborne particles that can cause severe eye damage.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is recommended.	To prevent skin contact and absorption. Phenolic and brominated compounds can often penetrate standard laboratory gloves.
Skin and Body Protection	A lab coat worn over long-sleeved clothing and closed-toe shoes. A chemical-resistant apron is advised for larger quantities. [10]	To minimize skin exposure.
Respiratory Protection	Use in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [4] [10]	To prevent inhalation of dust or vapors, which can cause respiratory irritation.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [3] [4]

Accidental Release and Disposal

Proper containment and disposal of spills and waste are necessary to prevent environmental contamination and further exposure.

Accidental Release:

- Evacuate personnel from the area.
- Wear appropriate PPE, including respiratory protection.[\[7\]](#)
- Avoid dust formation.[\[6\]](#)
- Sweep up the spilled solid material and place it in a suitable, closed container for disposal.[\[4\]](#)
- Do not let the product enter drains.[\[7\]](#)

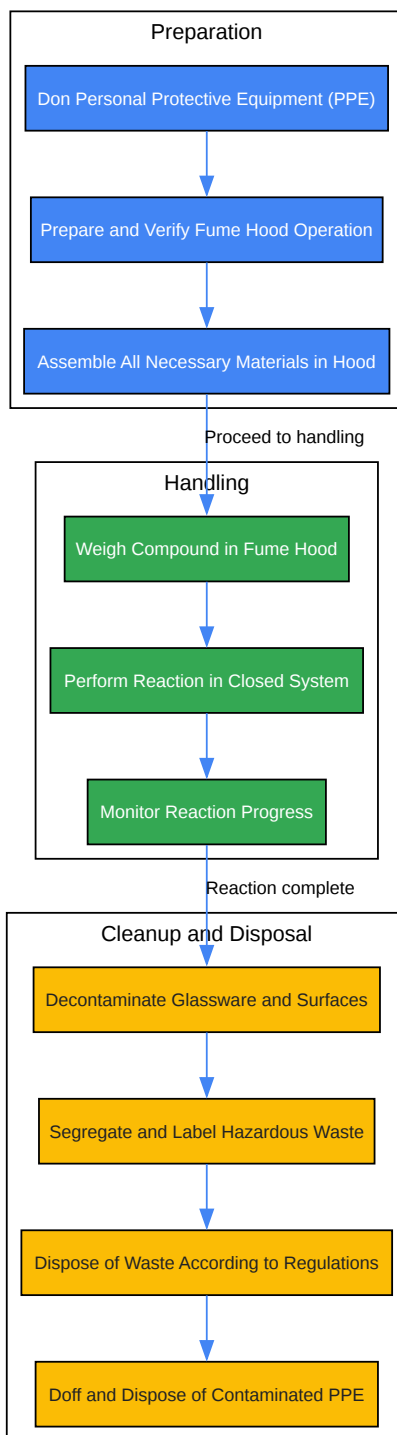
Disposal:

- Dispose of this material and its container as hazardous waste.[11]
- All waste must be handled in accordance with local, state, and federal regulations.[11]

Experimental Workflow and Safety Protocols

Below are diagrams illustrating the logical workflow for the safe handling of **2-Bromo-2-phenylacetophenone** and the appropriate response to an exposure event.

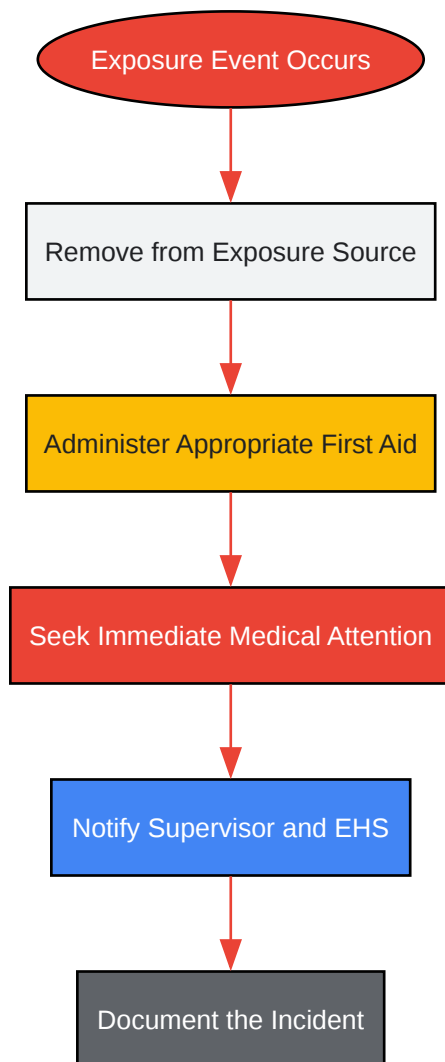
Safe Handling Workflow for 2-Bromo-2-phenylacetophenone



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Caption: A step-by-step workflow for the safe handling of **2-Bromo-2-phenylacetophenone**.

Exposure Response Protocol



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Caption: A flowchart outlining the immediate steps to take in case of an exposure.

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References

- 1. 2-Bromo-2-phenylacetophenone, 97% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 2. 2-BROMO-2-PHENYLACETOPHENONE | 1484-50-0 [chemicalbook.com]
- 3. 2-BROMO-2-PHENYLACETOPHENONE price,buy 2-BROMO-2-PHENYLACETOPHENONE - chemicalbook [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. Phenacyl bromide | C₈H₇BrO | CID 6259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. file.chemscene.com [file.chemscene.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. 2-BROMO-4'-PHENYLACETOPHENONE - Safety Data Sheet [chemicalbook.com]
- 10. benchchem.com [benchchem.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [2-Bromo-2-phenylacetophenone safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072529#2-bromo-2-phenylacetophenone-safety-data-sheet-and-handling-precautions]

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